

Pivalylbenzhydrazine initial clinical applications

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Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

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Compound Overview and Key Identifiers

Pivalylbenzhydrazine, also known as pivhydrazine or pivazide, is a compound belonging to the hydrazine chemical class. It was previously used as an antidepressant but has since been withdrawn from the market [1] [2].

The table below summarizes its core chemical and clinical profile:

Attribute	Details
IUPAC Name	N'-Benzyl-2,2-dimethylpropanehydrazide [1]
Other Names	Pivhydrazine, Pivazide, Tersavid, Betamezid [1] [2] [3]
CAS Number	306-19-4 [4] [3]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [4]
Molecular Weight	206.289 g·mol ⁻¹ [1]
Therapeutic Class	Monoamine Oxidase Inhibitor (MAOI), Antidepressant [1] [2]
Current Status	Discontinued / Withdrawn [1] [2]

Pharmacological Profile and Historical Clinical Use

Pivalylbenzhydrazine functions as a **potent, irreversible, and non-selective inhibitor of monoamine oxidase (MAO)**, an enzyme responsible for breaking down monoamine neurotransmitters [1] [4]. This mechanism increases the concentration of neurotransmitters like serotonin and norepinephrine in the brain, which underpinned its use as an antidepressant in the 1960s [1] [2].

One early clinical study from 1960 investigated its use for "Treatment of pain of cardiac origin," suggesting its initial clinical applications may have extended beyond depression [5]. However, like many first-generation MAOIs, it was eventually discontinued, likely due to the emergence of safer antidepressants with fewer side effects and dietary restrictions.

Research Applications and Experimental Data

While no longer a clinical drug, **pivalylbenzhydrazine** remains a tool for biochemical research. The following table summarizes key research data and potential applications:

Aspect	Details
Primary Bioactivity	Potent monoamine oxidase (MAO) inhibitor [4].
Observed In Vivo Effect	Decreases epiphyseal cartilage growth in immature rats [4].
Research Applications	Investigation of MAOI mechanisms; study of cartilage growth and development; depression research models [4].
Available Form	Chemical reference standard for research (e.g., 25 mg, 50 mg) [4].

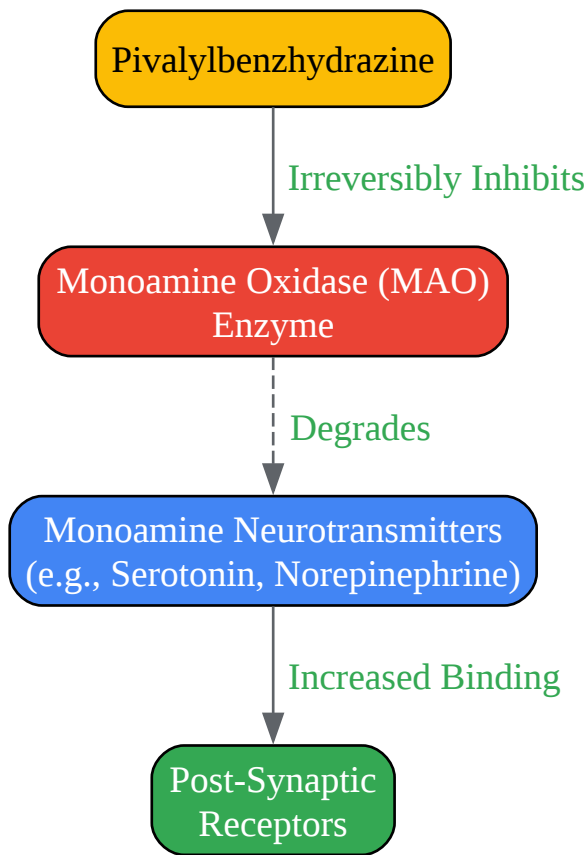
A specific in vivo experimental protocol is described in the literature [4]:

- **Animal Model:** Immature female rats (40 g, 3-4 weeks of age).
- **Dosage:** 5 mg/kg.
- **Route of Administration:** Intraperitoneal injection.
- **Dosing Schedule:** Daily for 5 days.

- **Primary Outcome Measured:** Inhibition of epiphyseal cartilage growth.

Mechanism of Action and Research Context

As an irreversible MAO inhibitor, **pivalylbenzhydrazine** permanently deactivates the monoamine oxidase enzyme. This leads to a sustained increase in monoamine neurotransmitter levels within the synaptic cleft, enhancing neurotransmission.



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Figure 1: Schematic of **Pivalylbenzhydrazine**'s mechanism as an irreversible MAO inhibitor.

The search results did not contain specific signaling pathway diagrams for **pivalylbenzhydrazine**. The diagram above logically represents its core mechanism, which is distinct from complex signaling cascades associated with growth factors or cytokines [6] [7]. Its primary research effect on cartilage growth suggests a potential interaction with other pathways, such as those regulating development and metabolism [4].

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